

Hexylphosphonic Acid: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Hexylphosphonic acid*

Cat. No.: *B1362524*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental physicochemical properties of **hexylphosphonic acid**, specifically its molecular weight and density. The information is presented to support research, development, and application of this compound in various scientific fields.

Core Physicochemical Data

The essential physicochemical properties of **hexylphosphonic acid** are summarized in the table below for quick reference.

| Property | Value | Unit |
|------------------|--------|-------------------|
| Molecular Weight | 166.16 | g/mol |
| Density | 1.132 | g/cm ³ |

Detailed Physicochemical Characteristics

A more comprehensive breakdown of the key identifiers and properties of **hexylphosphonic acid** is provided below.

| Parameter | Data |
|------------------|--|
| Chemical Formula | C ₆ H ₁₅ O ₃ P |
| CAS Number | 4721-24-8 |
| Molecular Weight | 166.16 g/mol [1] [2] [3] [4] |
| Density | 1.132 g/cm ³ [5] |
| Appearance | White to off-white powder or solid |
| Melting Point | 108-110 °C [5] |

Experimental Protocols

While specific experimental documentation for **hexylphosphonic acid** is not extensively detailed in publicly available literature, the following protocols describe standard methodologies for determining the molecular weight and density of solid organic acids like **hexylphosphonic acid**.

Determination of Molecular Weight by Mass Spectrometry

Objective: To determine the precise molecular mass of **hexylphosphonic acid**.

Methodology:

- **Sample Preparation:** A dilute solution of **hexylphosphonic acid** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap mass analyzer, is used.
- **Ionization:** Electrospray ionization (ESI) is a common technique for polar molecules like phosphonic acids. The sample solution is introduced into the ESI source, where it is nebulized and ionized.

- **Mass Analysis:** The generated ions are guided into the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- **Data Acquisition:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Analysis:** The molecular weight is determined from the peak corresponding to the molecular ion ($[M-H]^-$ in negative ion mode or $[M+H]^+$ in positive ion mode). The high resolution of the instrument allows for the determination of the exact molecular weight.

Determination of Density by Gas Pycnometry

Objective: To determine the true density of solid **hexylphosphonic acid**.

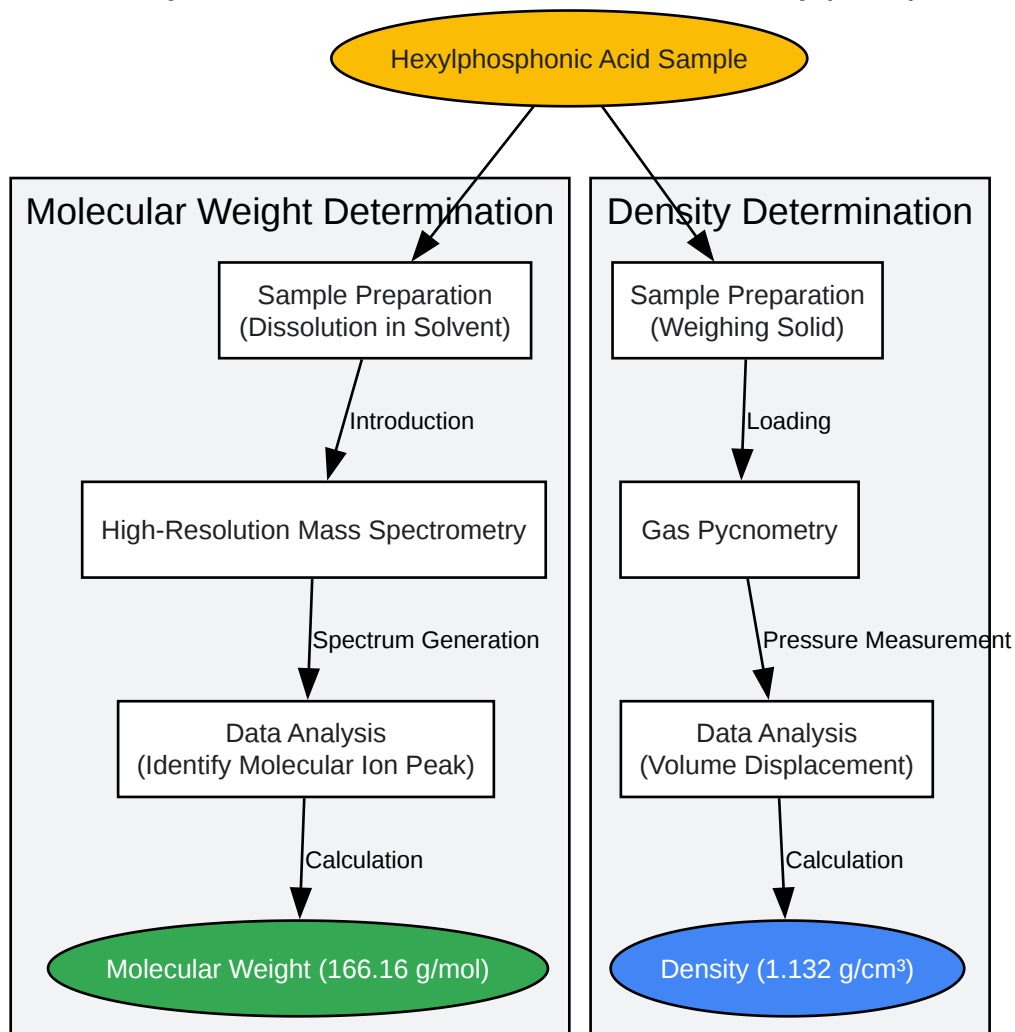
Methodology:

- **Sample Preparation:** A known mass of dry **hexylphosphonic acid** powder is accurately weighed and placed into the sample chamber of the gas pycnometer.
- **Instrumentation:** A gas pycnometer, which measures the volume of a solid by displacement of a non-reactive gas (typically helium), is used.
- **Measurement Principle:** The instrument works based on Boyle's Law. It has two chambers of known volume. The gas is first introduced into a reference chamber, and the pressure is measured. Then, a valve is opened to allow the gas to expand into the sample chamber.
- **Data Acquisition:** The pressure change after the expansion is measured. This allows for the calculation of the volume of the solid sample, as the volume of the chambers is known.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = \text{mass} / \text{volume}$
- **Replicates:** The measurement is typically repeated several times to ensure accuracy and precision, and the average value is reported.

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the determination of the molecular weight and density of **hexylphosphonic acid**.

Workflow for Physicochemical Characterization of Hexylphosphonic Acid



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Caption: Workflow for determining the molecular weight and density of **hexylphosphonic acid**.

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